

# Technical Guide: Physical Properties of 3-Acetyl-3-chlorodihydrofuran-2(3H)-one

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 3-Acetyl-3-chlorodihydrofuran-2(3H)-one

**Cat. No.:** B141962

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the known physical properties of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one**, a key intermediate in pharmaceutical and agrochemical synthesis. This document includes tabulated physical data, detailed experimental protocols for property determination, and a visualization of its synthetic pathway.

## Core Physical Properties

**3-Acetyl-3-chlorodihydrofuran-2(3H)-one** is a halogenated lactone that presents as a colorless to yellow liquid or a low-melting solid. Its utility as a versatile intermediate in organic synthesis underscores the importance of understanding its physical characteristics for process development, reaction optimization, and safety assessments.

## Quantitative Physical Data

The table below summarizes the key physical properties of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one**.

Property	Value	Notes
Molecular Formula	<chem>C6H7ClO3</chem>	
Molecular Weight	162.57 g/mol	
CAS Number	2986-00-7	
Appearance	Colorless to yellow liquid or semi-solid	May exist in different states at ambient temperature.
Melting Point	2.2-3.0 °C	
Boiling Point	54-55 °C	at 0.1 Torr (reduced pressure)
Density	1.325 g/cm <sup>3</sup>	at 15 °C
Solubility	Slightly soluble in Chloroform and Methanol	Qualitative assessment.
Spectral Data (IR)	Conforms to Structure	
Spectral Data (NMR)	Conforms to Structure	

## Experimental Protocols

This section details the methodologies for determining the physical properties of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one**.

### Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid phase of the compound transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Mortar and pestle

Procedure:

- Ensure the sample of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** is in a solid state. If it is a liquid or semi-solid at room temperature, cool the sample until it solidifies.
- Grind a small amount of the solidified sample into a fine powder using a mortar and pestle.
- Pack the capillary tube with the powdered sample to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a rate of approximately 1-2 °C per minute.
- Record the temperature at which the first drop of liquid is observed (the beginning of the melting range).
- Continue heating and record the temperature at which the last solid crystal melts (the end of the melting range).[1][2][3][4]

## Boiling Point Determination (Under Reduced Pressure)

Objective: To determine the boiling point of the compound at a specified reduced pressure to prevent decomposition at higher temperatures.

Apparatus:

- Vacuum distillation apparatus (including a round-bottom flask, distillation head with thermometer adapter, condenser, and receiving flask)
- Vacuum pump or water aspirator
- Manometer
- Heating mantle
- Stirring bar

**Procedure:**

- Assemble the vacuum distillation apparatus, ensuring all glass joints are properly sealed with vacuum grease.
- Place the liquid sample of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** and a stirring bar into the round-bottom flask.
- Connect the apparatus to the vacuum source and the manometer.
- Gradually reduce the pressure in the system to the desired level (e.g., 0.1 Torr).
- Begin heating the sample while stirring.
- Observe the temperature on the thermometer. The boiling point is the stable temperature at which the liquid is actively boiling and vapor is condensing and collecting in the receiving flask.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Density Measurement (Pycnometer Method)

**Objective:** To determine the mass per unit volume of the liquid compound.

**Apparatus:**

- Pycnometer (a glass flask with a specific volume)
- Analytical balance
- Thermometer
- Constant temperature bath

**Procedure:**

- Clean and dry the pycnometer thoroughly and record its empty mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a constant temperature bath set to 15 °C until thermal equilibrium is reached.

- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside and record the mass of the pycnometer filled with water (m<sub>2</sub>).
- Empty and dry the pycnometer.
- Fill the pycnometer with the liquid sample of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** and bring it to 15 °C in the constant temperature bath.
- Dry the outside and record the mass of the pycnometer filled with the sample (m<sub>3</sub>).
- Calculate the density of the sample using the known density of water at 15 °C.[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Solubility Determination (Qualitative)

Objective: To qualitatively assess the solubility of the compound in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer
- Pipettes

Procedure:

- Place approximately 0.1 mL of liquid **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** into a test tube.
- Add 1 mL of the solvent to be tested (e.g., chloroform, methanol) in small portions, vortexing after each addition.
- Observe whether the compound dissolves completely to form a homogeneous solution.
- Record the compound as soluble, slightly soluble, or insoluble based on visual inspection.  
[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

## Spectroscopic Analysis (FTIR and NMR)

Objective: To obtain the infrared and nuclear magnetic resonance spectra for structural confirmation.

General FTIR Procedure (Neat Liquid):

- Ensure the ATR crystal of the FTIR spectrometer is clean.
- Place a drop of the liquid sample directly onto the ATR crystal.
- Acquire the spectrum over the desired range (e.g., 4000-400  $\text{cm}^{-1}$ ).[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

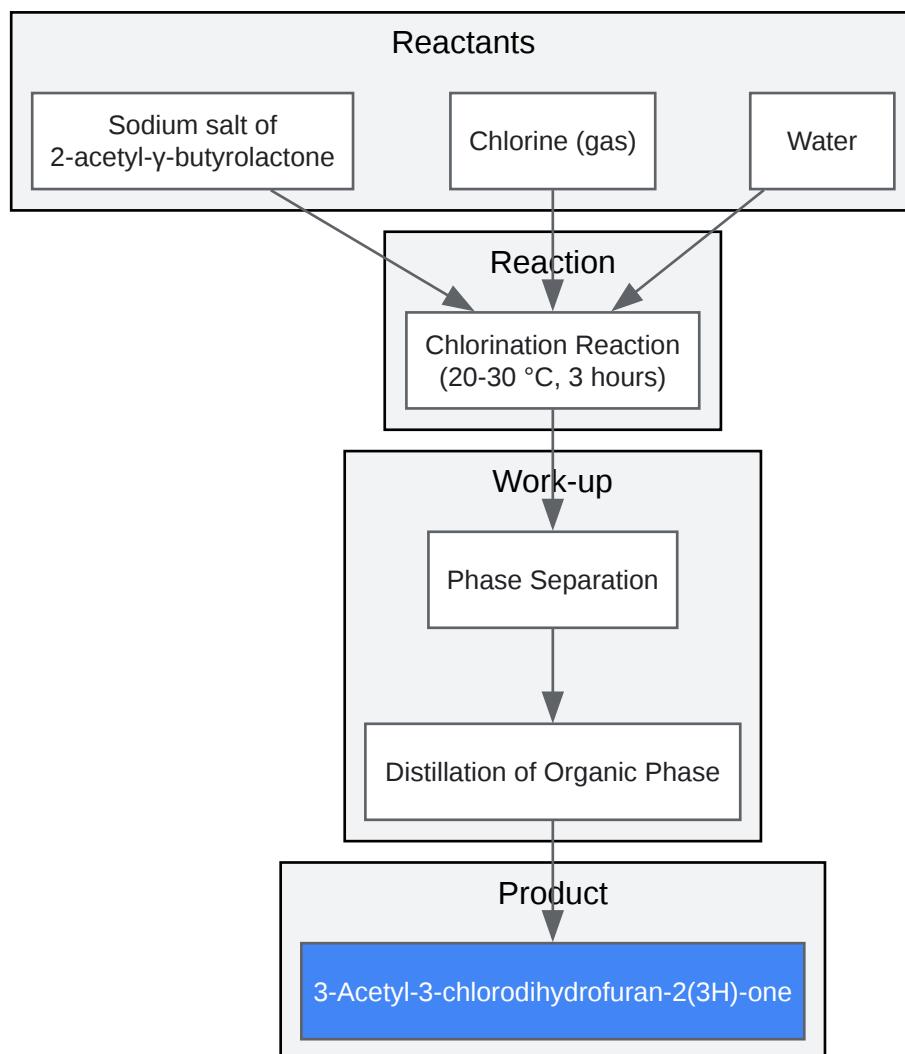
General NMR Procedure:

- Dissolve 5-20 mg of the compound in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- Transfer the solution to a clean NMR tube.
- Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra according to the instrument's standard operating procedures.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

## Synthesis Workflow

**3-Acetyl-3-chlorodihydrofuran-2(3H)-one** can be synthesized via the chlorination of the sodium salt of 2-acetyl- $\gamma$ -butyrolactone. The following diagram illustrates the general workflow of this synthesis.

## Synthesis of 3-Acetyl-3-chlorodihydrofuran-2(3H)-one

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. jk-sci.com [jk-sci.com]
- 2. westlab.com [westlab.com]
- 3. nsmn1.uh.edu [nsmn1.uh.edu]
- 4. scribd.com [scribd.com]
- 5. orgchemboulder.com [orgchemboulder.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Vacuum distillation - Wikipedia [en.wikipedia.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. scribd.com [scribd.com]
- 10. scientificlabs.co.uk [scientificlabs.co.uk]
- 11. scribd.com [scribd.com]
- 12. www1.udel.edu [www1.udel.edu]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 14. acikders.ankara.edu.tr [acikders.ankara.edu.tr]
- 15. iscnagpur.ac.in [iscnagpur.ac.in]
- 16. csub.edu [csub.edu]
- 17. drawellanalytical.com [drawellanalytical.com]
- 18. Guide to FT-IR Spectroscopy | Bruker [bruker.com]
- 19. researchgate.net [researchgate.net]
- 20. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 21. eng.uc.edu [eng.uc.edu]
- 22. books.rsc.org [books.rsc.org]
- 23. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 24. State-of-the-Art Direct  $^{13}\text{C}$  and Indirect  $^1\text{H}$ -[ $^{13}\text{C}$ ] NMR Spectroscopy In Vivo: A Practical Guide - PMC [pmc.ncbi.nlm.nih.gov]
- 25. reclaim.cdh.ucla.edu [reclaim.cdh.ucla.edu]
- 26. quora.com [quora.com]

- To cite this document: BenchChem. [Technical Guide: Physical Properties of 3-Acetyl-3-chlorodihydrofuran-2(3H)-one]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b141962#3-acetyl-3-chlorodihydrofuran-2-3h-one-physical-properties>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)